

Methyl pyrrolidine-3-carboxylate hydrochloride chemical structure and IUPAC name

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Compound of Interest

Compound Name: Methyl pyrrolidine-3-carboxylate hydrochloride

Cat. No.: B176232

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An In-Depth Technical Guide to Methyl Pyrrolidine-3-Carboxylate Hydrochloride

For researchers, scientists, and professionals in drug development, **methyl pyrrolidine-3-carboxylate hydrochloride** is a key chemical intermediate. This guide provides a comprehensive overview of its chemical structure, properties, and synthesis, adhering to stringent data presentation and visualization requirements.

Chemical Identity and Structure

Methyl pyrrolidine-3-carboxylate hydrochloride is the hydrochloride salt of the methyl ester of pyrrolidine-3-carboxylic acid. The pyrrolidine ring is a five-membered saturated heterocycle containing one nitrogen atom. The methyl carboxylate group is attached at the 3-position of this ring. The hydrochloride salt is formed by the protonation of the nitrogen atom in the pyrrolidine ring.

IUPAC Name: methyl pyrrolidine-3-carboxylate;hydrochloride[1][2]

Chemical Structure:

The structure consists of a central pyrrolidine ring. A methoxycarbonyl group (-COOCH₃) is attached to the third carbon atom of the ring. The nitrogen atom of the pyrrolidine ring is protonated and associated with a chloride ion (Cl⁻).

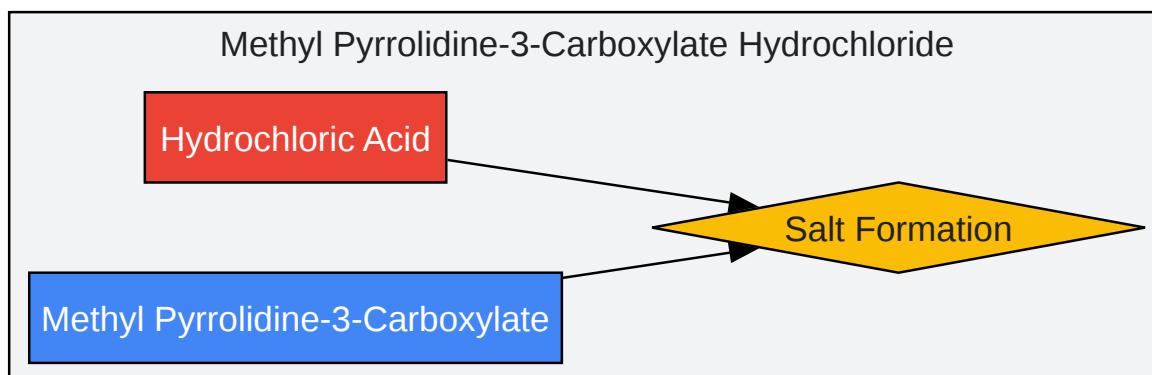
Physicochemical Properties

A summary of the key quantitative data for **methyl pyrrolidine-3-carboxylate hydrochloride** is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[1] [2] [3]
Molecular Weight	165.62 g/mol	[1] [2]
CAS Number	198959-37-4	[1] [4] [5]
Appearance	Cream crystalline powder to oil	[4]
Purity	≥ 95% (NMR)	[4]
Storage Conditions	Store at 0-8 °C under inert gas	[3] [4]

Logical Representation of the Compound

The following diagram illustrates the components of the salt.



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Caption: Logical relationship of the parent compound and acid.

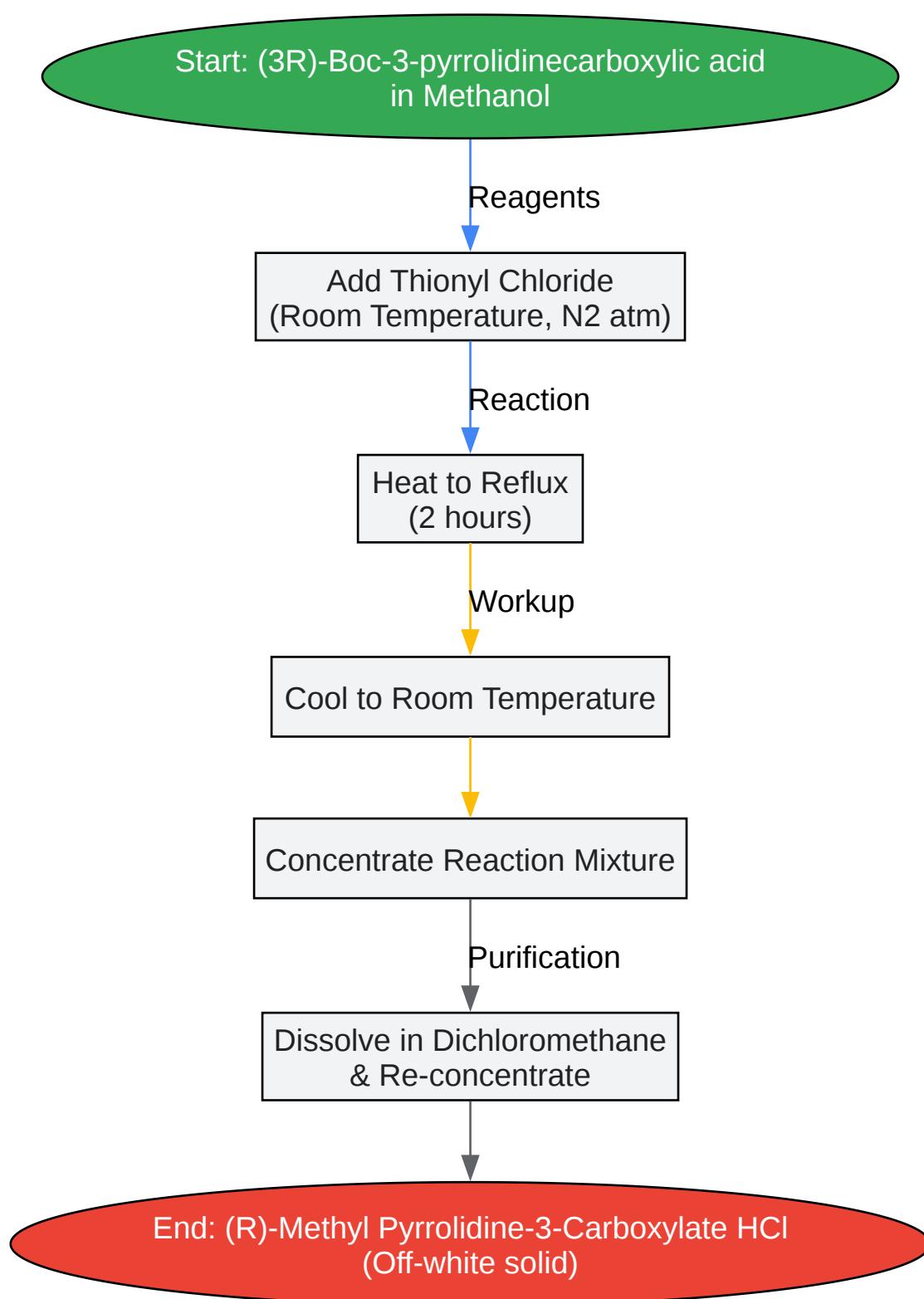
Experimental Protocols

While specific experimental protocols for the racemic mixture are not detailed in the provided search results, a representative synthesis for one of its enantiomers, **(R)-methyl pyrrolidine-3-carboxylate hydrochloride**, is described. This process is valuable for chemists aiming to produce enantiomerically pure compounds[4].

Synthesis of (R)-Methyl Pyrrolidine-3-Carboxylate Hydrochloride:

- **Dissolution:** A solution of (3R)-1-*{[(1,1-dimethylethyl)oxy]carbonyl}*-3-pyrrolidinecarboxylic acid (1.03 g, 4.8 mmol) is prepared in methanol (25 mL).
- **Acidification:** Thionyl chloride (1 mL, 13.7 mmol) is added dropwise to the stirred solution at room temperature under a nitrogen atmosphere.
- **Reflux:** The reaction mixture is heated to reflux for 2 hours.
- **Cooling and Concentration:** The mixture is then cooled to room temperature and concentrated.
- **Purification:** The crude product is dissolved in dichloromethane and then re-concentrated to yield methyl (3R)-3-pyrrolidine carboxylic acid hydrochloride as an off-white solid (0.792 g, 100% yield)[6].

The workflow for this synthesis is visualized below.



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Caption: Synthesis workflow for the (R)-enantiomer.

Applications in Research and Development

Methyl pyrrolidine-3-carboxylate hydrochloride is a versatile building block in organic synthesis. Its primary applications include:

- Pharmaceutical Synthesis: It serves as a crucial intermediate in the creation of various pharmaceuticals, particularly those targeting neurological disorders[4]. The compound's structure is valuable for modifying biological activity in novel drug candidates.
- Agrochemical Development: It is utilized in the formulation of agrochemicals to enhance the efficacy of pesticides and herbicides[4].
- Asymmetric Synthesis: It can be employed as a chiral auxiliary, which is beneficial for producing enantiomerically pure compounds[4].

As a research chemical, it is not intended for diagnostic or therapeutic use[5].

Signaling Pathways

There is no information available in the provided search results to suggest that **methyl pyrrolidine-3-carboxylate hydrochloride** directly participates in or modulates specific signaling pathways. Its role is primarily that of a structural component or intermediate in the synthesis of larger, biologically active molecules. Therefore, a signaling pathway diagram is not applicable.

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References

- 1. Methyl pyrrolidine-3-carboxylate hydrochloride | C6H12ClNO2 | CID 19261352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. Methyl pyrrolidine-3-carboxylate hydrochloride - Protheragen [protheragen.ai]

- 4. chemimpex.com [chemimpex.com]
- 5. scbt.com [scbt.com]
- 6. (R)-METHYL PYRROLIDINE-3-CARBOXYLATE HYDROCHLORIDE | 874964-22-4 [chemicalbook.com]
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